

Application Note and Protocol: Preparation of (1S,2R)-Alicapistat Stock Solution

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Compound of Interest

Compound Name: (1S,2R)-Alicapistat

Cat. No.: B12403539

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Introduction

(1S,2R)-Alicapistat, also known as ABT-957, is a potent and selective inhibitor of human calpains 1 and 2.[1][2][3] Calpains are calcium-dependent cysteine proteases, and their aberrant activation has been implicated in the pathophysiology of various disorders, including neurodegenerative diseases like Alzheimer's Disease.[4][5] Accurate and consistent preparation of **(1S,2R)-Alicapistat** stock solutions is critical for obtaining reliable and reproducible results in preclinical research and drug development assays. This document provides a detailed protocol for the preparation, storage, and handling of **(1S,2R)-Alicapistat** stock solutions.

Chemical Properties and Data

A summary of the key chemical properties of **(1S,2R)-Alicapistat** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₇ N ₃ O ₄	[6]
Molecular Weight	433.5 g/mol	[6]
CAS Number	1254698-46-8	[6]
Appearance	Solid	N/A
Solubility (DMSO)	25-100 mg/mL (Requires sonication)	[1][7]
IC ₅₀ (Calpain 1)	395 nM	[1]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **(1S,2R)-Alicapistat** in Dimethyl Sulfoxide (DMSO).

3.1. Materials and Reagents

- **(1S,2R)-Alicapistat** powder
- Anhydrous/Hygroscopic Dimethyl Sulfoxide (DMSO), newly opened
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath

3.2. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.

- Handle **(1S,2R)-Alicapistat** powder in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.

3.3. Stock Solution Calculation

To prepare a 10 mM stock solution, the required mass of **(1S,2R)-Alicapistat** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 433.5 \text{ g/mol} / 1000 = 4.335 \text{ mg}$$

3.4. Step-by-Step Procedure

- Weighing: Accurately weigh the calculated amount of **(1S,2R)-Alicapistat** powder using a calibrated analytical balance.
- Solubilization: Add the weighed powder to a sterile microcentrifuge tube or amber glass vial. Add the desired volume of newly opened, anhydrous DMSO.
- Dissolution: Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- Sonication: Place the tube/vial in an ultrasonic water bath. Sonicate the solution until the compound is completely dissolved.^{[1][7]} Visual inspection should confirm a clear solution with no visible particulates.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and storage temperature.

Storage and Stability

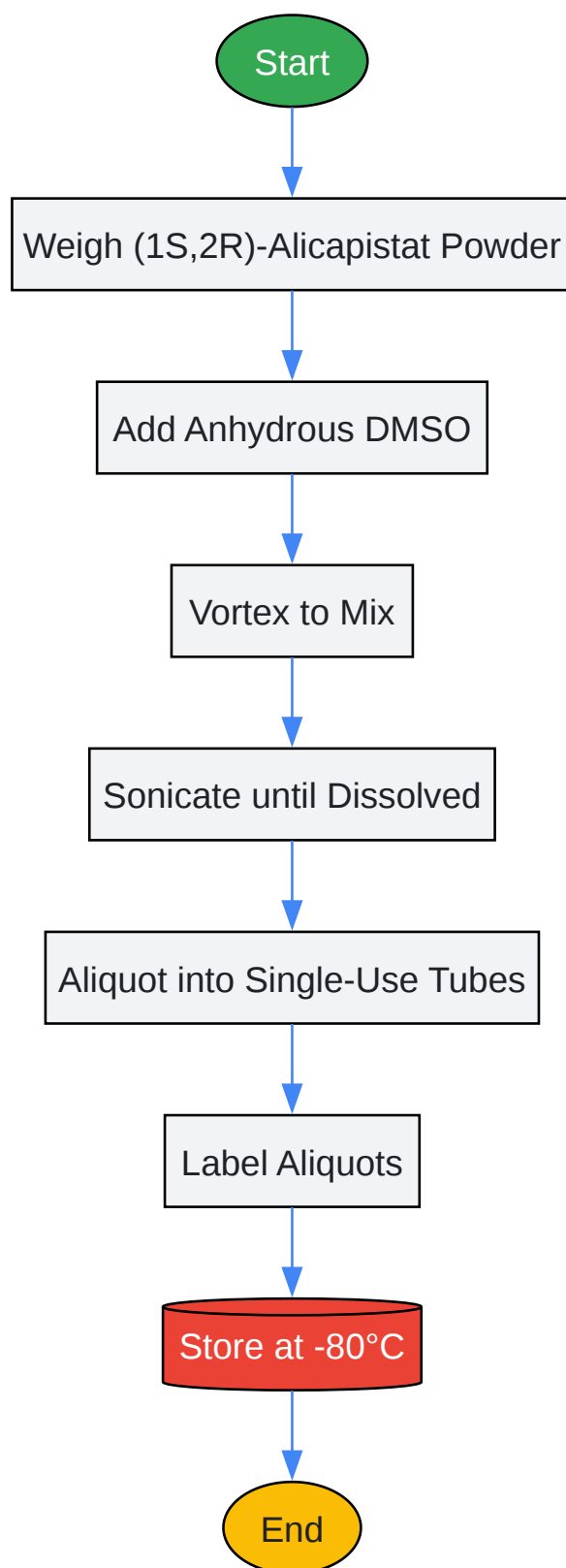
Proper storage is crucial to maintain the integrity of the **(1S,2R)-Alicapistat** stock solution.

Storage Temperature	Shelf Life
-20°C	1 month
-80°C	6 months

It is strongly recommended to store the stock solution at -80°C for long-term use.^[7] Avoid repeated freeze-thaw cycles as this can degrade the compound. When ready to use, thaw an aliquot at room temperature and use it immediately. Do not refreeze any unused portion of the thawed aliquot.

Visual Representations

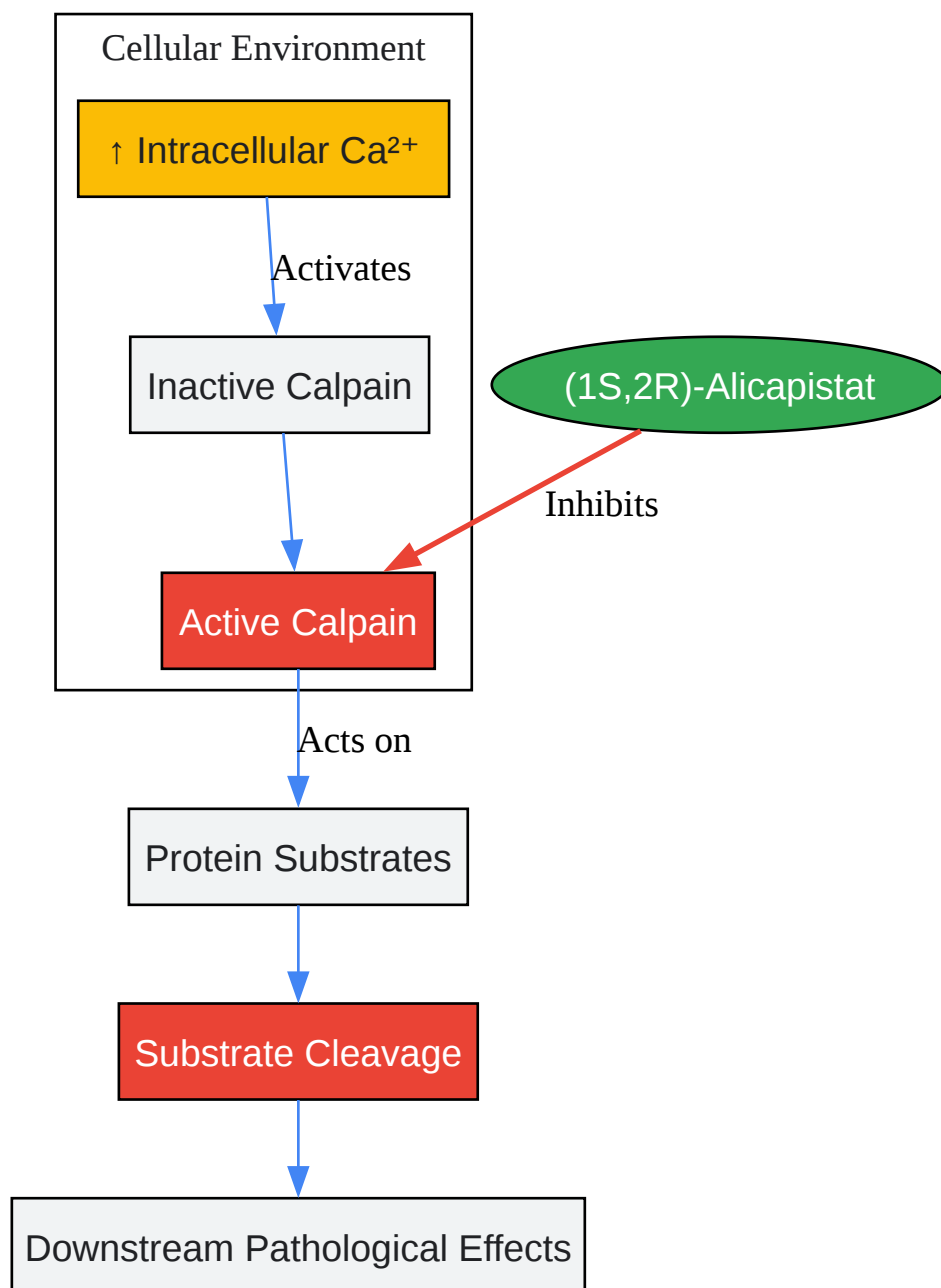
Diagram 1: Stock Solution Preparation Workflow



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Caption: Workflow for preparing **(1S,2R)-Alicapistat** stock solution.

Diagram 2: Calpain Inhibition Signaling Pathway

[Click to download full resolution via product page](#)Caption: Inhibition of the calpain signaling pathway by **(1S,2R)-Alicapistat**.

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